

2-Bromobutyl acetate synthesis methods

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Compound of Interest

Compound Name: 2-Bromobutyl acetate

CAS No.: 13333-04-5

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Title: Advanced Synthesis of **2-Bromobutyl Acetate**: Regiocontrol and Scalability Subtitle: A Technical Guide for the Regioselective Ring Opening of 1,2-Epoxybutane

Executive Summary

This technical guide details the synthesis of **2-bromobutyl acetate** (IUPAC: 1-acetoxy-2-bromobutane), a critical intermediate in the alkylation of pharmaceutical scaffolds.^{[1][2]} Unlike simple aliphatic esters, the synthesis of vicinal bromoacetates requires precise regiochemical control to distinguish between the 2-bromo-1-acetate (target) and 1-bromo-2-acetate isomers.^{[1][2]}

This guide prioritizes the Acid-Catalyzed Ring Opening of 1,2-Epoxybutane, as it offers the highest regioselectivity for the 2-bromo isomer via an

-like transition state.^{[1][2]} Two protocols are provided:

- Method A (The "Classic" Two-Step): HBr-mediated opening followed by acetylation.^{[1][2]} High reliability; ideal for validation.
- Method B (The "Direct" One-Pot): Lewis-acid catalyzed opening with Acetyl Bromide.^{[1][2]} High efficiency; ideal for process scaling.^[2]

Part 1: Mechanistic Principles & Retrosynthesis

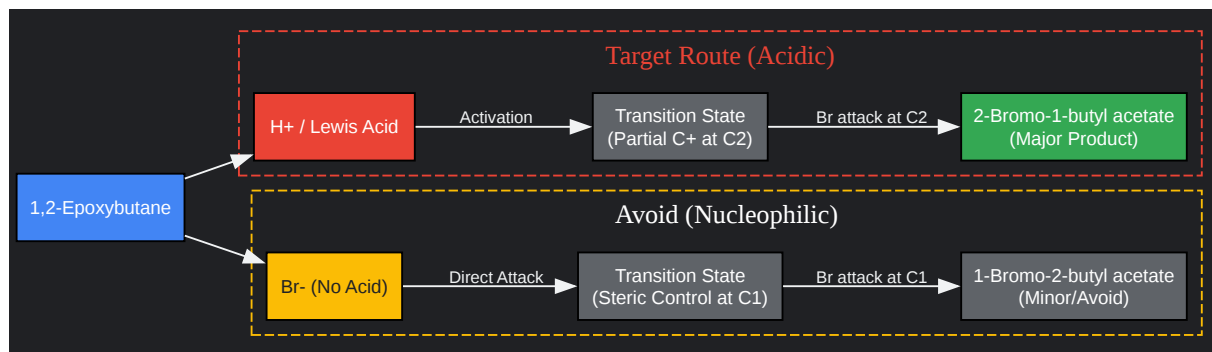
To synthesize **2-bromobutyl acetate** (

), one must control the site of nucleophilic attack on the asymmetric epoxide, 1,2-epoxybutane.

The Regioselectivity Paradox

The regiochemical outcome depends entirely on the reaction conditions (Acidic vs. Basic/Nucleophilic).

- Path A: Acidic/Electrophilic Conditions (Target Route)[1]
 - Mechanism: Protonation or Lewis acid coordination of the epoxide oxygen creates a partial positive charge. This charge is better stabilized at the more substituted carbon (C2).
 - Outcome: The nucleophile (Bromide) attacks C2.
 - Product: 2-bromo-1-butanol (or its ester).[1][2]
 - Relevance: This is the only route that yields the "2-bromo" isomer as the major product.[2]
- Path B: Basic/Nucleophilic Conditions[1][2][3]
 - Mechanism: Pure
attack driven by steric accessibility.[2]
 - Outcome: The nucleophile attacks the less substituted carbon (C1).
 - Product: 1-bromo-2-butanol (or its ester).[1][2]



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Caption: Regiochemical divergence in epoxide opening. Acidic conditions favor C2 attack (Target).[1]

Part 2: Experimental Protocols

Method A: The "Classic" Two-Step Synthesis

Best for: Initial characterization, academic research, and high purity requirements.[1]

Step 1: Synthesis of 2-Bromo-1-butanol

- Setup: A 500 mL three-neck round-bottom flask equipped with a magnetic stirrer, addition funnel, and thermometer. Chill to -5°C using an ice/salt bath.[1][2]
- Reagents:
 - 1,2-Epoxybutane (0.5 mol, 36.0 g)[1]
 - 48% Hydrobromic Acid (aq) (0.55 mol, 92.0 g)
- Procedure:
 - Charge the flask with 48% HBr.

- Add 1,2-epoxybutane dropwise over 60 minutes, maintaining internal temperature < 10°C.
Note: Exothermic reaction.^{[1][2]}

- Allow to stir at room temperature for 2 hours.

- Workup: Extract with diethyl ether (3 x 50 mL). Wash combined organics with saturated

(to remove excess acid) and brine. Dry over

.^[2]

- Intermediate Check: GC-MS should show ~90:10 ratio of 2-bromo-1-butanol to 1-bromo-2-butanol ^[1].

Step 2: Acetylation

- Setup: React the crude bromohydrin from Step 1 directly.

- Reagents:

- Crude 2-Bromo-1-butanol^{[1][2]}
- Acetic Anhydride (0.6 mol, 61.2 g)
- Pyridine (Catalytic, 0.5 mL) or conc.

(2 drops).^[2]

- Procedure:

- Add Acetic Anhydride to the crude alcohol.^[4]
- Add catalyst.^{[2][4]} Heat to 60°C for 2 hours.
- Quench: Pour mixture into ice water to hydrolyze excess anhydride.

- Isolation: Extract with Ethyl Acetate.^{[2][4]} Wash with 1M HCl (to remove pyridine), then
 , then brine.

Method B: The "Direct" One-Pot Synthesis (Acetyl Bromide)

Best for: Process chemistry, scale-up, and moisture-sensitive environments.^{[1][2]}

Principle: Acetyl bromide acts as both the electrophile (acetylating agent) and the nucleophile source, often catalyzed by a Lewis Acid like

or

to enhance regioselectivity ^[2].

Protocol:

- Setup: Flame-dried 250 mL flask under Nitrogen atmosphere. Reflux condenser fitted.
- Reagents:
 - 1,2-Epoxybutane (0.2 mol, 14.4 g) in dry

(50 mL).
 - Acetyl Bromide (0.22 mol, 27.0 g).
 - Catalyst:

(0.01 mol) or

(dried).
- Procedure:
 - Dissolve catalyst in the epoxide/

solution. Cool to 0°C.^{[2][5]}

- Add Acetyl Bromide dropwise over 30 minutes.^[2]
 - Allow to warm to room temperature and stir for 4 hours.
 - Observation: The reaction is complete when the epoxide peak vanishes on TLC/GC.
 - Workup: Quench with cold saturated sodium bicarbonate solution.^[1]
- . Separate organic layer, dry over anhydrous sodium sulfate, and concentrate.

Part 3: Purification & Characterization

The crude product from either method will contain small amounts of the regioisomer (1-bromo-2-butyl acetate).^[1]^[2] Separation is achieved via fractional vacuum distillation.^[2]

Physical Properties Table

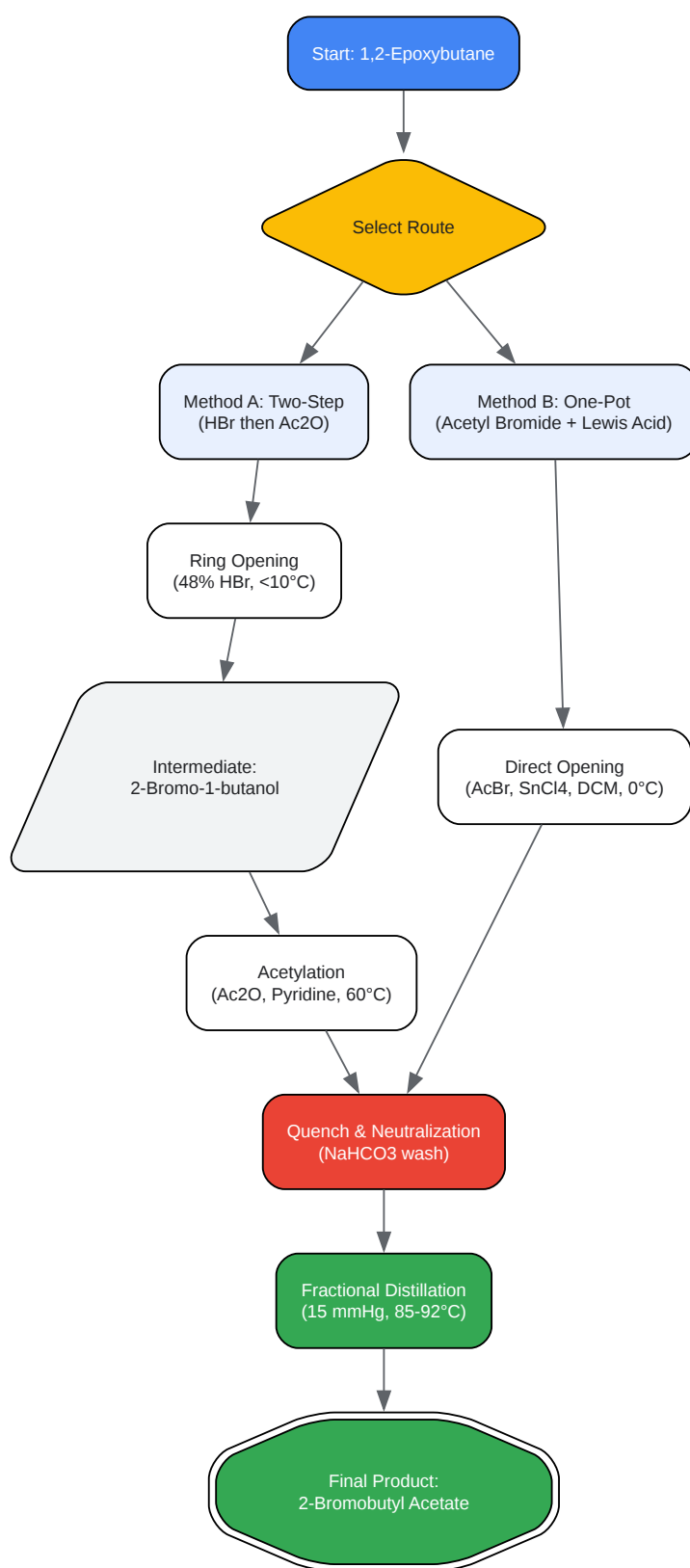
Property	Value	Notes
Molecular Formula		
Molecular Weight	195.05 g/mol	
Boiling Point	85-90°C @ 15 mmHg	Estimated based on 4-bromobutyl acetate [3] and ethyl 2-bromobutyrate [4]. ^[1] ^[2] ^[6]
Density	~1.35 g/mL	Denser than water due to Br. ^[2]
Appearance	Colorless to pale yellow liquid	Darkens on storage if traces of acid remain. ^[2]

Distillation Protocol:

- Use a Vigreux column (minimum 15 cm) to ensure separation of isomers.

- Apply vacuum (10-15 mmHg).[\[1\]](#)[\[2\]](#)
- Collect the main fraction at 85-92°C.
- Discard the initial fore-run (unreacted epoxide/solvent) and the pot residue (polymers).[\[2\]](#)

Part 4: Process Workflow Diagram



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Caption: Operational workflow comparing the Two-Step and One-Pot synthesis routes.

Part 5: Safety & Handling (E-E-A-T)

- Acetyl Bromide: Highly corrosive and reacts violently with water to release HBr gas.[2] All glassware must be flame-dried.[1][2] Perform additions in a fume hood.
- 1,2-Epoxybutane: A potential carcinogen and highly flammable (Flash point -22°C).[1][2] Use spark-proof equipment.
- Waste Disposal: Aqueous washes will contain bromide salts and potential alkylating agents. [2] Treat with aqueous ammonia or thiosulfate before disposal to quench active electrophiles. [2]

References

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